

3-(4-Acetamidophenyl)propanoic acid chemical properties

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Compound of Interest

Compound Name: 3-(4-Acetamidophenyl)propanoic acid

Cat. No.: B181343

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An In-depth Technical Guide to **3-(4-Acetamidophenyl)propanoic Acid**

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and applications of **3-(4-Acetamidophenyl)propanoic acid**. As a derivative of both propanoic acid and the widely-known N-acetyl-p-aminophenol (acetaminophen), this compound presents a unique scaffold for research and development. Its bifunctional nature, possessing both a carboxylic acid and an amide group, makes it a versatile building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols grounded in authoritative scientific literature.

Core Chemical and Physical Properties

3-(4-Acetamidophenyl)propanoic acid, with the CAS Number 6325-43-5, is a solid organic compound that integrates the structural features of acetaminophen with a propanoic acid tail.^[1] This structure is significant because it provides two key functional groups for chemical modification: a terminal carboxylic acid and a stable secondary amide. These features make it an attractive starting material for creating more complex molecules, including libraries of compounds for drug discovery screening.

Physicochemical Data Summary

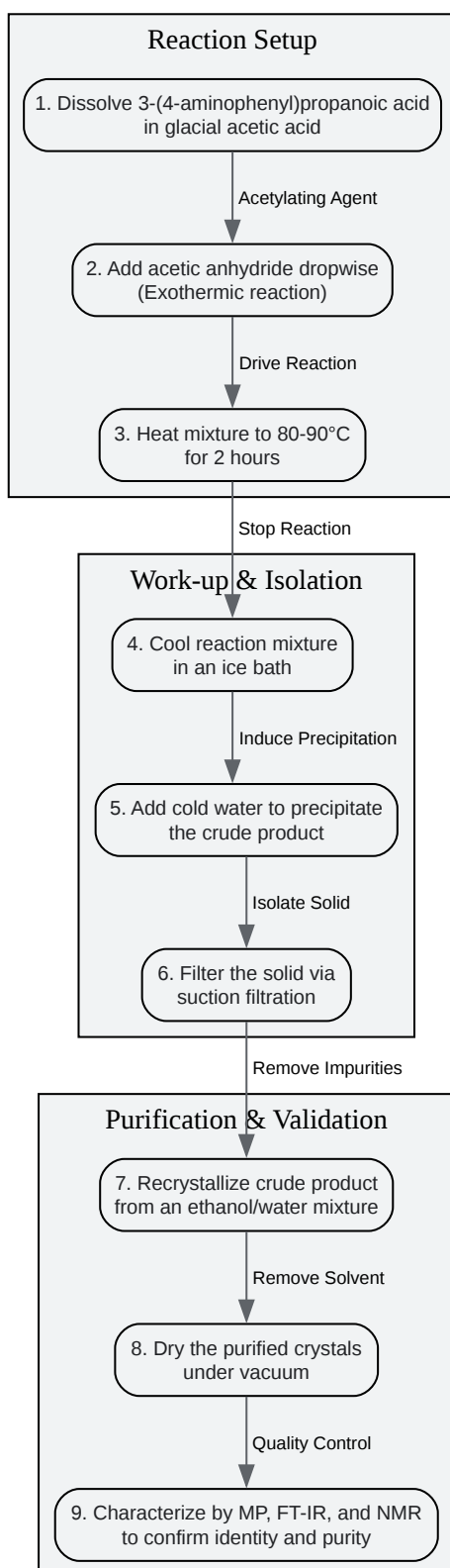
The fundamental properties of **3-(4-Acetamidophenyl)propanoic acid** are summarized below. These values are critical for designing experimental conditions, including solvent selection for reactions and purification, as well as for analytical characterization.

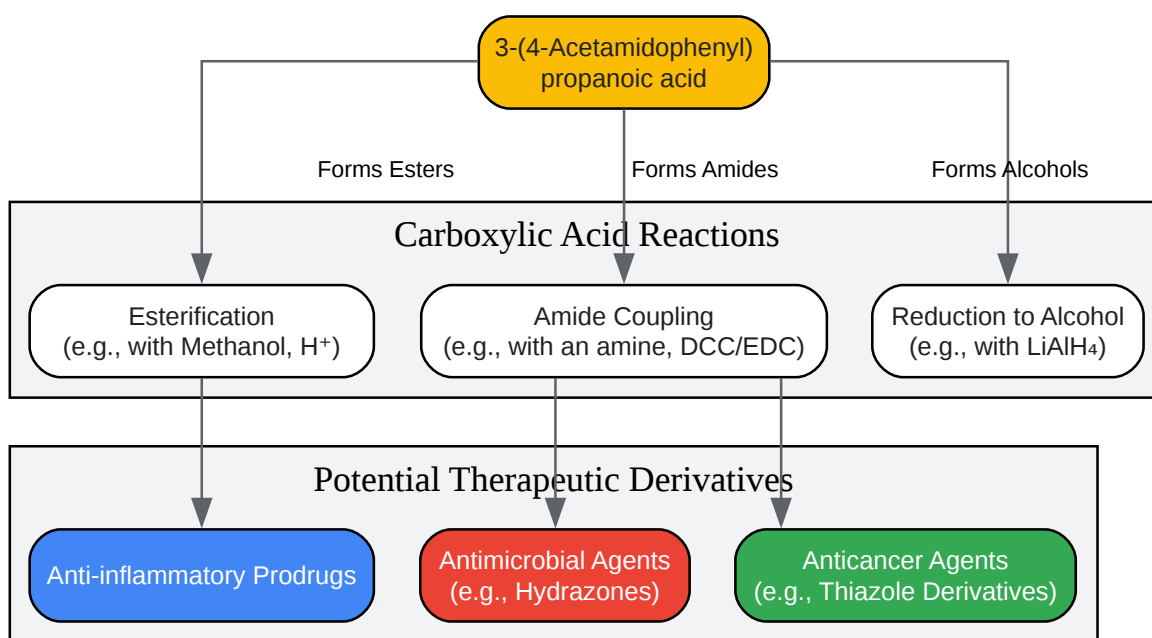
Property	Value	Source
IUPAC Name	3-(4-acetamidophenyl)propanoic acid	Chem-Supply
CAS Number	6325-43-5	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1]
Molecular Weight	207.23 g/mol	[1]
Appearance	Solid	
Melting Point	133-137 °C (for the related amine)	
Solubility	Soluble in polar organic solvents	N/A

Synthesis and Purification Protocol

The most direct and common synthesis route for **3-(4-Acetamidophenyl)propanoic acid** is the acetylation of its corresponding primary amine, 3-(4-aminophenyl)propanoic acid. This reaction is analogous to the industrial synthesis of acetaminophen from p-aminophenol.[2][3] Acetic anhydride is an ideal acetylating agent for this purpose due to its high reactivity and the fact that the byproduct, acetic acid, can be easily removed.

Workflow for Synthesis and Purification





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Sources

- 1. 3-(4-acetamidophenyl)propanoic acid | 6325-43-5 [chemicalbook.com]
- 2. US3917695A - Preparation of N-acetyl-p-aminophenol - Google Patents [patents.google.com]
- 3. US3113150A - Preparation of N-acetyl-p-aminophenol - Google Patents [patents.google.com]
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